In-depth Technical Guide on 5-Ethyl-4-thiouridine: Data Currently Unavailable

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Compound of Interest

Compound Name:	*5-Ethyl-4-thiouridine*
Cat. No.:	*B3241875*

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A comprehensive search of scientific literature and chemical databases has revealed a significant lack of specific information on **5-Ethyl-4-thiouridine**. Currently, there is no publicly available data regarding its chemical structure, physicochemical properties, synthesis protocols, or biological activities.

While extensive research exists for the parent compound, 4-thiouridine (4sU), and various other 5-substituted analogs such as 5-fluoro-4'-thiouridine and 5-ethynyl-4'-thiouridine, data pertaining specifically to the 5-ethyl derivative is not present in the reviewed resources. This scarcity of information prevents the creation of an in-depth technical guide as requested, which would require detailed experimental data and established protocols.

For researchers, scientists, and drug development professionals, providing accurate and validated information is paramount. Extrapolating properties and biological functions from related compounds without experimental validation would be speculative and could lead to inaccuracies.

Alternative Focus: A Technical Guide on 4-Thiouridine (4sU)

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Given the interest in 5-substituted thiouridine analogs, a detailed technical guide on the well-characterized and widely used compound 4-thiouridine (4sU) can be provided as a valuable alternative. 4sU is a pivotal tool in molecular biology for studying RNA dynamics and has a wealth of published data.

A technical guide on 4-thiouridine would include:

- Detailed Chemical Structure and Properties: Including IUPAC name, CAS number, molecular weight, formula, solubility, and spectral data, all presented in clear, tabular formats.
- Established Synthesis Protocols: Outlining the chemical synthesis of 4-thiouridine with key reagents and reaction conditions.
- Mechanism of Action and Biological Signaling: A thorough explanation of how 4sU is metabolized and incorporated into nascent RNA, and its utility in techniques like metabolic labeling.
- Comprehensive Experimental Protocols: Detailed methodologies for key applications of 4sU, such as:
  - Metabolic labeling of RNA in cell culture.
  - Isolation of newly transcribed RNA.
  - Thiol-linked alkylation for metabolic sequencing of RNA (SLAM-seq).
- Visualizations: Graphviz diagrams illustrating the metabolic pathway of 4sU and the experimental workflow for its use in RNA sequencing.

This alternative would provide the target audience with a robust and data-rich technical resource on a closely related and highly relevant compound. Should you wish to proceed with a guide on 4-thiouridine or another specific, well-documented 4-thiouridine analog, please indicate your preference.

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Contact our Ph.D. Support Team for a compatibility check

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